

Application Note: Matrix Solid-Phase Dispersion for Phosalone Extraction from Soil

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Compound of Interest

Compound Name: Phosalone

Cat. No.: B1677705

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Introduction

Phosalone is a non-systemic organophosphorus insecticide and acaricide used to control pests on a variety of crops.[1] Its presence and persistence in soil are of environmental concern, necessitating efficient and reliable analytical methods for monitoring. Matrix Solid-Phase Dispersion (MSPD) offers a superior alternative to traditional extraction techniques like Soxhlet or liquid-liquid extraction for analyzing pesticide residues in complex solid matrices such as soil.[2]

MSPD is a streamlined sample preparation process that combines sample homogenization, extraction, and cleanup into a single, integrated step.[3][4] The core principle involves blending the solid soil sample with an abrasive solid-phase sorbent (dispersant). This mechanical blending disrupts the soil structure, dispersing the sample over the large surface area of the sorbent.[5] This intimate contact facilitates the transfer of analytes from the soil matrix to the sorbent. The resulting mixture is then packed into a column, and the target analyte, **Phosalone**, is selectively eluted using a small volume of an appropriate organic solvent.[4]

Advantages of MSPD for Soil Analysis:

- **Reduced Solvent Consumption:** MSPD significantly decreases the volume of hazardous organic solvents required compared to classical methods, making it a greener and more cost-effective technique.[4]

- **Simplified Workflow:** It integrates extraction and cleanup, reducing sample handling, analysis time, and potential for analyte loss.[\[2\]](#)
- **High Efficiency:** The process provides high recovery rates and good reproducibility for a wide range of pesticides, including organophosphorus compounds.[\[6\]](#)[\[7\]](#)
- **Versatility:** The method is adaptable to various solid and semi-solid matrices and can be optimized by changing the dispersant, clean-up sorbent, and elution solvent.[\[2\]](#)[\[8\]](#)

Quantitative Data Summary

While specific MSPD performance data for **Phosalone** in soil is not extensively detailed in the literature, the following table summarizes typical validation parameters for the analysis of multiple pesticide classes (including organophosphorus compounds) in soil using MSPD and other modern extraction techniques. These values demonstrate the effectiveness and reliability of the approach.

Parameter	Typical Value Range	Comments	Source(s)
Recovery	70% - 120%	Demonstrates high extraction efficiency for a broad range of pesticides from soil matrices.	[9]
Relative Standard Deviation (RSD)	< 15%	Indicates good precision and reproducibility of the method.	[7]
Linearity (r^2)	> 0.99	Shows a strong correlation between detector response and analyte concentration across a defined range.	[6]
Limit of Quantification (LOQ)	0.01 - 0.06 mg/kg	The method is sensitive enough for trace residue monitoring, with LOQs typically below regulatory limits.	[7][9]
Limit of Detection (LOD)	0.01 - 0.02 mg/kg	Reflects the lowest concentration at which the analyte can be reliably detected.	[7]

Detailed Experimental Protocol

1. Principle

This protocol describes the extraction of **Phosalone** from soil samples using Matrix Solid-Phase Dispersion. A soil sample is mechanically blended with a C18 bonded silica dispersant.

The resulting mixture is packed into a solid-phase extraction (SPE) column, optionally layered with a clean-up sorbent like Florisil. **Phosalone** is then eluted with an organic solvent, and the eluate is concentrated and analyzed by Gas Chromatography (GC) coupled with a Nitrogen-Phosphorus Detector (NPD) or Mass Spectrometry (MS).

2. Apparatus and Reagents

- Apparatus:
 - Glass mortar and pestle
 - Analytical balance
 - Empty polypropylene SPE columns (10 mL) with frits
 - Vacuum manifold for SPE
 - Nitrogen evaporator
 - Vortex mixer
 - Centrifuge
 - Gas Chromatograph with NPD or MS detector (GC-NPD/GC-MS)
 - Autosampler vials (2 mL) with inserts
- Reagents and Materials:
 - **Phosalone** analytical standard ($\geq 98\%$ purity)
 - Octadecyl (C18) bonded silica, 40-60 μm particle size (Dispersing Sorbent)
 - Florisil, 60-100 mesh (Clean-up Sorbent, optional)
 - Anhydrous sodium sulfate, analytical grade
 - Dichloromethane or Ethyl Acetate, pesticide residue grade (Elution Solvent)[7][10]

- Acetone, pesticide residue grade
- Toluene or Isooctane (Reconstitution Solvent)
- Deionized water

3. Sample Preparation

- Collect representative soil samples and remove any large debris (stones, leaves).
- Air-dry the soil samples at ambient temperature (not exceeding 36°C) for 24-48 hours until a constant weight is achieved.
- Grind the dried soil using a mortar and pestle and pass it through a 2 mm sieve to ensure homogeneity.
- Store the prepared soil in a sealed container at 4°C until extraction.

4. MSPD Extraction and Clean-up Procedure

- Weigh 2.0 g of the prepared soil sample into a glass mortar.
- Add 4.0 g of C18 bonded silica to the mortar (a 1:2 sample-to-dispersant ratio).
- Using the pestle, gently but thoroughly blend the soil and C18 sorbent for 2-3 minutes until a uniform, free-flowing powder is obtained.[\[5\]](#)
- Place a frit at the bottom of an empty 10 mL SPE column.
- Optionally, add 0.5 g of Florisil to the column as a clean-up layer.[\[7\]](#) Gently tap the column to settle the sorbent.
- Quantitatively transfer the soil-C18 mixture into the SPE column on top of the Florisil layer.
- Place another frit on top of the mixture and gently compress to pack the column bed.
- Place the packed column on a vacuum manifold.

- Elute the **Phosalone** by passing 10 mL of dichloromethane (or ethyl acetate) through the column under a gentle vacuum, maintaining a flow rate of approximately 1-2 mL/min.

- Collect the eluate in a collection tube.

5. Post-Extraction Concentration

- Transfer the collected eluate to a concentrator tube.
- Evaporate the solvent to near dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1.0 mL of toluene (or another suitable solvent for GC analysis).
- Vortex the solution for 30 seconds to ensure the residue is fully dissolved.
- Transfer the final extract into a 2 mL autosampler vial for GC analysis.

6. Analytical Determination (GC-NPD/MS)

- Instrument: Gas Chromatograph with NPD or MS.
- Column: HP-5 or equivalent (30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Injector: Splitless mode, 250°C.
- Oven Program: Initial temperature 60°C for 2 min, ramp at 20°C/min to 120°C, hold for 5 min, then ramp at 5°C/min to 270°C, and hold for 10 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Detector: NPD at 300°C or MS in Selected Ion Monitoring (SIM) mode.
- Injection Volume: 1 µL.
- Quantification: Prepare matrix-matched calibration standards to compensate for matrix effects and quantify the **Phosalone** concentration based on the peak area.^[9]

MSPD Workflow Diagram

Caption: Workflow for **Phosalone** extraction from soil using MSPD.

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